

# Comprehensive Disposal & Handling Guide: 4-Nitroso-1-piperazinecarboxamidine[1]

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## Compound of Interest

**Compound Name:** 4-Nitroso-1-piperazinecarboxamidine  
**CAS No.:** 85063-95-2  
**Cat. No.:** B12707054

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CAS Number: 85063-95-2 Chemical Class: Cyclic Nitrosamine / Guanidine Derivative Hazard Classification: High Potency Carcinogen (Mutagenic)[1]

## Executive Summary & Chemical Profile

As a Senior Application Scientist, I must emphasize that **4-Nitroso-1-piperazinecarboxamidine** is not a standard organic waste.[1] It belongs to the N-nitrosamine class, a group of compounds with well-documented genotoxic and carcinogenic properties.[1] Structurally, it consists of a piperazine ring nitrosated at the N4 position, with a guanidine (carboxamidine) moiety at N1.[1]

Unlike simple organic solvents, this compound requires a Zero-Discharge approach to standard sewer systems and must be segregated for high-temperature destruction.[1] The presence of the guanidine group adds basicity, making the compound potentially reactive with strong oxidizers and acids.[1]

## Physicochemical Hazard Data

Property	Specification	Operational Implication
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N <sub>5</sub> O	Nitrogen-rich; potential NO <sub>x</sub> release during combustion.[1]
Stability	Light Sensitive; Heat Sensitive	Store in amber vials at -20°C. Avoid autoclaving.[1]
Reactivity	Incompatible with strong oxidizers/acids	Do not mix with chromic acid or nitric acid in waste streams.
Toxicity	Carcinogenic (Category 1B/2)	NO EXPOSURE LIMIT. Handle as if any exposure is harmful. [1]

## Pre-Disposal: Handling & Containment Protocols

Before disposal can occur, the integrity of the waste stream must be guaranteed.[1] A "self-validating" system means the waste is identified and contained before it leaves the hood.[1]

### A. PPE & Engineering Controls[1]

- Primary Barrier: Certified Chemical Fume Hood (Face velocity > 100 fpm) or Glove Box.[1]
- Skin Protection: Double-gloving is mandatory.[1]
  - Inner Layer: Nitrile (4 mil).[1]
  - Outer Layer: Extended-cuff Nitrile or Laminate (Silver Shield) for spill protection.[1]
- Respiratory: If working outside a hood (e.g., spill cleanup), use a full-face respirator with P100/OV cartridges.[1]

### B. Waste Segregation (The "P-List" Protocol)

Although this specific CAS may not be explicitly listed on the EPA "P-list" (acutely toxic) or "U-list" by name, it must be managed as a P-listed waste due to its nitrosamine functionality.[1]

- Solid Waste: Contaminated gloves, wipes, and weighing boats must go into a dedicated "Cytotoxic/Carcinogen" solid waste bin (Yellow/White barrel).[1]
- Liquid Waste: Collect in a dedicated glass container labeled "HIGH HAZARD: NITROSAMINE WASTE".
  - Do not mix with general chlorinated solvents.[1]
  - Do not fill >80% capacity.

## Disposal Procedures

There are two validated pathways for disposal. Method A (Incineration) is the industry standard and preferred method.[1] Method B (Chemical Deactivation) is for emergency spill control or small-scale in-lab neutralization when off-site disposal is delayed.[1]

### Method A: Commercial Incineration (Preferred)

The only method to guarantee complete destruction of the N-N=O bond without generating toxic hydrazine intermediates is high-temperature incineration.[1]

- Manifesting: List the primary constituent as "Toxic Liquid, Organic, N.O.S. (Contains **4-Nitroso-1-piperazinecarboxamide**)".[1][2]
- Destruction Code: Request Incineration (Rotary Kiln) at >1000°C with a 2-second residence time.
- Verification: Ensure the waste vendor provides a Certificate of Destruction (COD).[1]

### Method B: Chemical Deactivation (Emergency/Spill Only)

Warning: Nitrosamine reduction can produce hydrazines, which are also toxic.[1] Oxidative destruction is generally preferred for final kill, but reductive cleavage is standard for breaking the nitrosamine bond in laboratory glassware cleaning.[1]

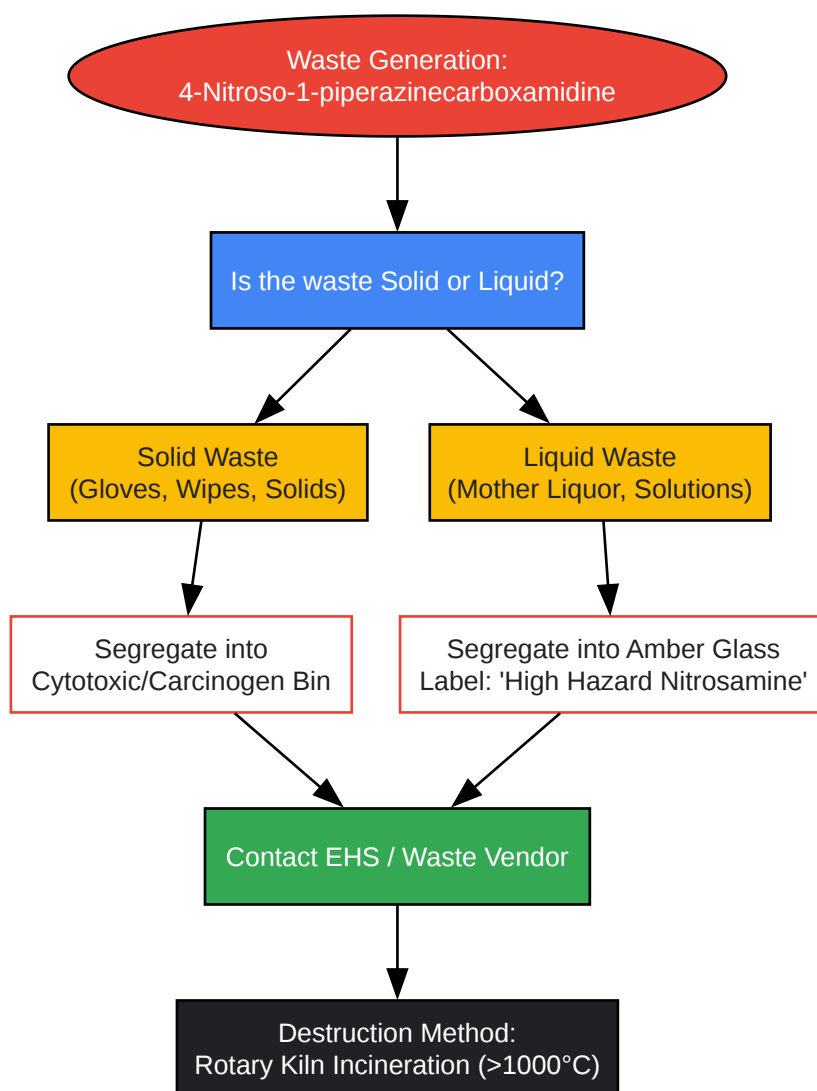
Protocol: Hydrobromic Acid (HBr) Decomposition This method uses denitrosation by HBr in glacial acetic acid.[1]

- Preparation: Dissolve the waste/residue in Glacial Acetic Acid.
- Activation: Slowly add 3% Hydrobromic Acid (HBr) in Glacial Acetic Acid.
- Reaction: Allow to stand for at least 90 minutes at room temperature. The HBr cleaves the nitroso group, releasing NO gas (perform in hood!).<sup>[1]</sup>
- Neutralization: Carefully neutralize the resulting solution with aqueous Sodium Hydroxide (NaOH) or Sodium Carbonate.<sup>[1]</sup>
- Final Disposal: The neutralized mixture should still be treated as hazardous chemical waste, but the potent carcinogenicity is significantly reduced.<sup>[1]</sup>

## Operational Visualizations

### Diagram 1: Waste Stream Decision Matrix

This flowchart guides the researcher through the decision-making process for disposing of **4-Nitroso-1-piperazinecarboxamide**.<sup>[1]</sup>

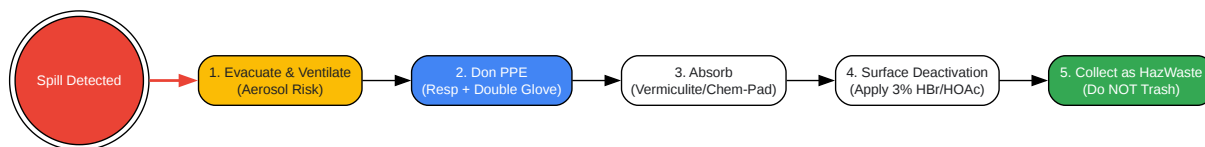


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Caption: Decision matrix ensuring proper segregation of solid and liquid nitrosamine waste prior to incineration.

## Diagram 2: Emergency Spill Deactivation Workflow

In the event of a spill outside the hood, follow this logical containment path.



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Caption: Step-by-step emergency response protocol for uncontained nitrosamine spills.

## References

- U.S. Environmental Protection Agency (EPA).Method 607 - Nitrosamines by Gas Chromatography.[1] EPA 40 CFR Part 136.[1] [Link](#)
- Lunn, G., & Sansone, E. B.Destruction of Hazardous Chemicals in the Laboratory. Wiley-Interscience, 1994.[1] (Authoritative text on Nitrosamine degradation using HBr and Al-Ni alloys).
- International Agency for Research on Cancer (IARC).Monographs on the Evaluation of Carcinogenic Risks to Humans: Some N-Nitroso Compounds.[1] Vol 17. [Link](#)
- National Institutes of Health (NIH) PubChem.Ethyl 4-nitroso-1-piperazinecarboxylate (Related Structure Safety Data).[1] CID 25808.[1][3] [Link\[1\]](#)

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## Sources

- 1. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 2. CAS NO:85063-95-2; 4-nitroso-1-piperazinecarboxamidin [[chemdict.com](http://chemdict.com)]

- [3. Ethyl 4-nitroso-1-piperazinecarboxylate | C7H13N3O3 | CID 25808 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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